

DNL343 Technical Support Center: Troubleshooting Experimental Variability

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Compound of Interest

Compound Name: DNL343

Cat. No.: B12390914

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This technical support center provides researchers, scientists, and drug development professionals with guidance on troubleshooting experimental variability when working with **DNL343**, a CNS penetrant small molecule activator of eukaryotic initiation factor 2B (eIF2B).

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **DNL343**?

A1: **DNL343** is an activator of eIF2B, a crucial protein complex that regulates the initiation of protein synthesis. By activating eIF2B, **DNL343** helps to suppress the Integrated Stress Response (ISR), a cellular signaling pathway that, when chronically activated, can contribute to neurodegeneration.

Q2: In which experimental models has **DNL343** been tested?

A2: **DNL343** has been evaluated in various preclinical models, including in vitro cell-based assays, an optic nerve crush injury model which mimics acute neuronal damage, and in eIF2B loss-of-function (LOF) mutant mouse models that exhibit chronic ISR activation. It has also been assessed in clinical trials for Amyotrophic Lateral Sclerosis (ALS).

Q3: What are the known off-target effects of **DNL343**?

A3: Based on screening against a panel of receptors and enzymes (Cerep panel), no significant off-target effects have been observed for **DNL343**. For more detailed information on

its selectivity, researchers can refer to Craig et al., J Med Chem (2024).

Q4: What is the pharmacokinetic profile of **DNL343**?

A4: **DNL343** exhibits low pharmacokinetic variability and high penetration of the central nervous system (CNS). In mice, unbound concentrations in the brain are comparable to those in the plasma.

Troubleshooting Guides

This section provides troubleshooting guidance for common issues that may arise during in vitro and in vivo

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